Application Notes and Protocols for the Quantification of Cyclohexanamine 2-(phosphonooxy)acrylate

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Compound of Interest

Compound Name:	*Cyclohexanamine 2-(phosphonooxy)acrylate*
CAS No.:	*10526-80-4*
Cat. No.:	*B083823*

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This document provides detailed application notes and proposed analytical protocols for the quantitative analysis of **Cyclohexanamine 2-(phosphonooxy)acrylate**. Due to the limited availability of specific validated methods for this compound, the following protocols are based on established analytical techniques for structurally related molecules, including polar acrylates, organophosphates, and cyclohexylamine. These methods serve as a comprehensive guide for method development and validation.

Introduction

Cyclohexanamine 2-(phosphonooxy)acrylate is a molecule combining a polymerizable acrylate group, a polar phosphonooxy group, and a cyclohexylamine counter-ion. Accurate and precise quantification of this analyte is crucial for various applications, including formulation development, stability studies, and quality control. The analytical challenges primarily stem from its high polarity and the potential for multiple charge states in solution. This document

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outlines two primary analytical approaches: High-Performance Liquid Chromatography (HPLC) with UV or Mass Spectrometric detection and a more advanced Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method for higher sensitivity and selectivity.

Analytical Techniques

High-Performance Liquid Chromatography (HPLC)

HPLC is a versatile technique for the separation and quantification of a wide range of compounds. For a polar and ionic analyte like **Cyclohexanamine 2-(phosphonooxy)acrylate**, reversed-phase HPLC with ion-pairing chromatography is a suitable approach to achieve adequate retention and separation.

This protocol is a starting point for developing a robust HPLC method.

a. Sample Preparation:

- Accurately weigh approximately 10 mg of the **Cyclohexanamine 2-(phosphonooxy)acrylate** reference standard.
- Dissolve in a suitable solvent, such as a mixture of water and acetonitrile (e.g., 50:50 v/v), to prepare a 1 mg/mL stock solution.
- Prepare a series of calibration standards by diluting the stock solution with the initial mobile phase composition.
- For unknown samples, dissolve an accurately weighed amount in the same solvent to achieve a concentration within the calibration range.
- Filter all solutions through a 0.45 µm syringe filter prior to injection to prevent column clogging.[1]

b. Chromatographic Conditions:

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Parameter	Recommended Starting Conditions
Column	C18, 250 mm x 4.6 mm, 5 µm
Mobile Phase A	10 mM Tetrabutylammonium hydroxide (TBAOH) as an ion-pairing agent, adjusted to pH 6.5 with phosphoric acid in water.[2]
Mobile Phase B	Acetonitrile
Gradient	0-2 min: 5% B; 2-15 min: 5-60% B; 15-18 min: 60% B; 18-20 min: 60-5% B; 20-25 min: 5% B
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection	UV at 210 nm (for the acrylate chromophore)[3]

c. Data Analysis: The purity of the sample can be determined by calculating the peak area percentage of the main compound relative to the total peak area of all detected components.[1] For quantification, a calibration curve is constructed by plotting the peak area against the concentration of the prepared standards. The concentration of the analyte in unknown samples is then determined from this curve.

The following table summarizes the expected performance characteristics of a well-developed HPLC method. These values should be determined during method validation.

Parameter	Target Value
Linearity (r^2)	> 0.999
Limit of Detection (LOD)	0.05 - 0.1 µg/mL
Limit of Quantification (LOQ)	0.15 - 0.3 µg/mL
Accuracy (% Recovery)	98 - 102%
Precision (% RSD)	< 2%

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Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

For higher sensitivity and selectivity, especially in complex matrices, LC-MS/MS is the recommended technique. This method is particularly well-suited for the analysis of organophosphate compounds.[4][5][6]

a. Sample Preparation: Sample preparation follows the same initial steps as for HPLC. However, due to the higher sensitivity of MS detection, final concentrations will be significantly lower (in the ng/mL range). It is critical to use LC-MS grade solvents and additives to minimize background noise.

b. Chromatographic Conditions:

Parameter	Recommended Starting Conditions
Column	C18 or a mixed-mode column, 100 mm x 2.1 mm, 1.8 µm
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile
Gradient	0-1 min: 2% B; 1-8 min: 2-95% B; 8-10 min: 95% B; 10-10.1 min: 95-2% B; 10.1-12 min: 2% B
Flow Rate	0.3 mL/min
Column Temperature	40 °C
Injection Volume	5 µL

c. Mass Spectrometry Conditions:

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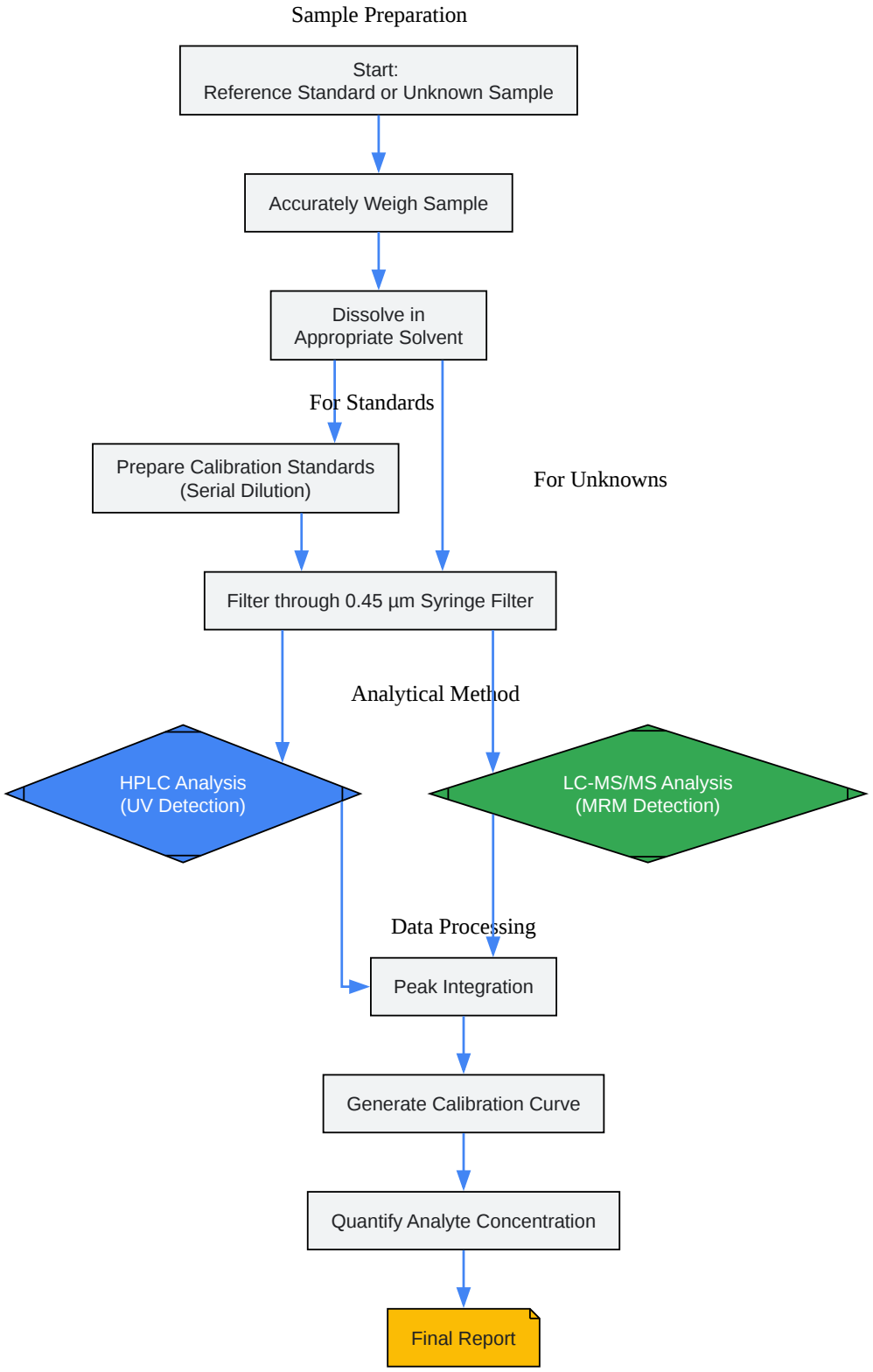
Parameter	Recommended Starting Conditions
Ionization Mode	Electrospray Ionization (ESI), Positive and Negative
Scan Type	Multiple Reaction Monitoring (MRM)
Precursor Ion (Q1)	$[M+H]^+$ (for positive mode) or $[M-H]^-$ (for negative mode) - to be determined by infusion
Product Ions (Q3)	To be determined by fragmentation of the precursor ion
Collision Energy	To be optimized for each transition
Capillary Voltage	3.5 kV
Source Temperature	150 °C
Desolvation Temperature	400 °C

d. Data Analysis: Quantification is performed using the area of the most intense and specific MRM transition. A second transition is typically monitored for confirmation. A calibration curve is generated using the same method as for HPLC.

Parameter	Target Value
Linearity (r^2)	> 0.995
Limit of Detection (LOD)	0.01 - 0.1 ng/mL
Limit of Quantification (LOQ)	0.03 - 0.3 ng/mL
Accuracy (% Recovery)	95 - 105%
Precision (% RSD)	< 5%

Visualizations

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Caption: General experimental workflow for the quantification of **Cyclohexanamine 2-(phosphonooxy)acrylate**.

Considerations for Method Development

- Analyte Stability: The stability of **Cyclohexanamine 2-(phosphonooxy)acrylate** in the chosen solvent and under the analytical conditions should be evaluated.
- Matrix Effects: For analysis of the analyte in complex matrices (e.g., biological fluids, formulations), matrix effects should be assessed and mitigated, for instance, by using a matrix-matched calibration curve or stable isotope-labeled internal standards for LC-MS/MS.
- Derivatization: For the analysis of the cyclohexylamine moiety alone, or to enhance UV detection in HPLC, pre-column derivatization can be considered. Common derivatizing agents for amines include o-phthalaldehyde (OPA) and 9-fluorenylmethylchloroformate (FMOC-Cl).[7][8]
- Method Validation: Any developed method must be validated according to ICH guidelines or other relevant regulatory standards. This includes assessing specificity, linearity, range, accuracy, precision, detection limit, quantitation limit, and robustness.

Conclusion

The protocols and data presented herein provide a solid foundation for developing and validating robust analytical methods for the quantification of **Cyclohexanamine 2-(phosphonooxy)acrylate**. While the HPLC method offers a more accessible approach, the LC-MS/MS method provides superior sensitivity and selectivity. The choice of method will depend on the specific application, required sensitivity, and available instrumentation.

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- To cite this document: BenchChem. [Application Notes and Protocols for the Quantification of Cyclohexanamine 2-(phosphonooxy)acrylate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b083823/docs#application-notes-and-protocols-for-the-quantification-of-cyclohexanamine-2-phosphonooxy-acrylate]

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